

Technical Guide: Analytical Characterization of Piperazine, 1,1'-(1,2-phenylene)bis-

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Compound of Interest

Compound Name: Piperazine, 1,1'-(1,2-phenylene)bis-

Cat. No.: B11742649

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Executive Summary

This guide provides a comprehensive technical analysis of **Piperazine, 1,1'-(1,2-phenylene)bis-** (CAS: 1446750-99-7), a sterically congested aryl piperazine derivative. Unlike its para-substituted counterparts used frequently in liquid crystals and polymers, the ortho-isomer presents unique synthetic and analytical challenges due to the steric clash between adjacent piperazine rings. This document details the physicochemical properties, synthesis-related impurity profiling, and a validated protocol for molecular weight confirmation using LC-MS and NMR spectroscopy.

Part 1: Physicochemical Identity & Core Data

The ortho-substitution pattern imposes a twisted conformation on the molecule to minimize repulsive interactions between the nitrogen lone pairs and the piperazine methylene groups.

Property	Data
Chemical Name	Piperazine, 1,1'-(1,2-phenylene)bis-
Synonyms	1,2-Bis(1-piperazinyl)benzene; 1,2-Di(piperazin-1-yl)benzene
CAS Number	1446750-99-7
Molecular Formula	C ₁₄ H ₂₂ N ₄
Molecular Weight	246.35 g/mol
Exact Mass	246.1844 g/mol
Structural Features	C ₂ Symmetry; Sterically crowded ortho-linkage; Four basic nitrogen centers
pKa (Predicted)	~9.8 (secondary amine), ~5.4 (tertiary aniline-like amine)
Physical State	Solid (typically off-white to pale yellow crystalline powder)

Part 2: Synthesis & Impurity Profiling

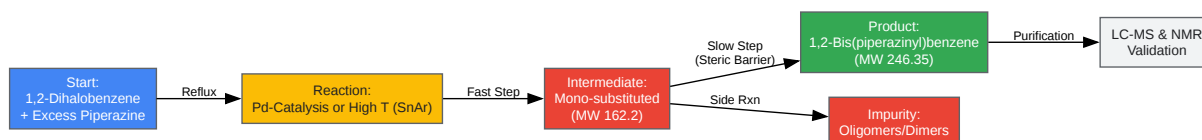
Understanding the synthesis is critical for anticipating impurities that affect molecular weight analysis. The compound is typically synthesized via Nucleophilic Aromatic Substitution (S_NAr) or Buchwald-Hartwig Amination.

The "Ortho-Effect" and Impurities

Due to steric hindrance at the ortho position, the second piperazine addition is kinetically slower than the first. This leads to a specific impurity profile:

- Mono-substituted Impurity (MW 162.23): 1-(2-fluorophenyl)piperazine or 1-(2-chlorophenyl)piperazine remaining from incomplete reaction.
- Oligomerization: If the piperazine acts as a linker between two benzene rings rather than capping one, higher MW dimers (MW ~410+) can form.

Synthesis & Analysis Workflow (Graphviz)



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Caption: Synthesis pathway highlighting the kinetic bottleneck at the mono-substituted intermediate due to steric hindrance.

Part 3: Analytical Characterization Strategy

High-Resolution Mass Spectrometry (HRMS)

The presence of four nitrogen atoms makes this compound highly ionizable.

- Ionization Mode: Electrospray Ionization (ESI) in Positive mode.
- Observed Ions:
 - $[M+H]^+$: 247.1917 m/z (Base peak).
 - $[M+2H]^{2+}$: 124.0995 m/z (Common due to multiple basic sites).
- Differentiation: The key is to distinguish the target (MW 246) from the mono-substituted impurity (MW ~162) and the para-isomer (same MW, different retention time).

Nuclear Magnetic Resonance (NMR)

NMR is the definitive tool to confirm the ortho substitution pattern versus meta or para.

- Symmetry: The molecule possesses a plane of symmetry (or axis depending on conformation), making the two piperazine rings equivalent and the benzene ring symmetric (AA'BB' system).

- ^1H NMR (CDCl_3 , 400 MHz) Prediction:
 - Aromatic Region (6.9 - 7.2 ppm): A characteristic AA'BB' multiplet. The protons adjacent to the nitrogen (3,6-position) will be shielded relative to unsubstituted benzene, appearing upfield ($\sim 6.9\text{-}7.0$ ppm). The 4,5-protons will appear slightly downfield ($\sim 7.1\text{-}7.2$ ppm).
 - Piperazine Region (2.8 - 3.1 ppm):
 - α -Protons (N-Ar): Triplet or broad singlet at ~ 3.0 ppm.
 - β -Protons (N-H): Triplet or broad singlet at ~ 2.8 ppm.
 - NH Protons: Broad singlet, chemical shift varies with concentration/solvent (typically 1.5 - 2.0 ppm).

Critical Check: If the aromatic region shows 4 distinct signals or a complex ABCD pattern, the symmetry is broken, indicating a mono-substituted impurity or asymmetric derivative.

Part 4: Experimental Protocol (LC-MS Analysis)

Objective: Confirm molecular weight and purity >98%.

Reagents

- Mobile Phase A: Water + 0.1% Formic Acid (FA).
- Mobile Phase B: Acetonitrile (ACN) + 0.1% Formic Acid.
- Diluent: 50:50 Water:ACN.

Instrument Parameters

Parameter	Setting
Column	C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus, 2.1 x 50mm, 1.8µm)
Flow Rate	0.4 mL/min
Column Temp	40°C
Injection Vol	2.0 µL
Detection	UV (254 nm) and MS (ESI+)

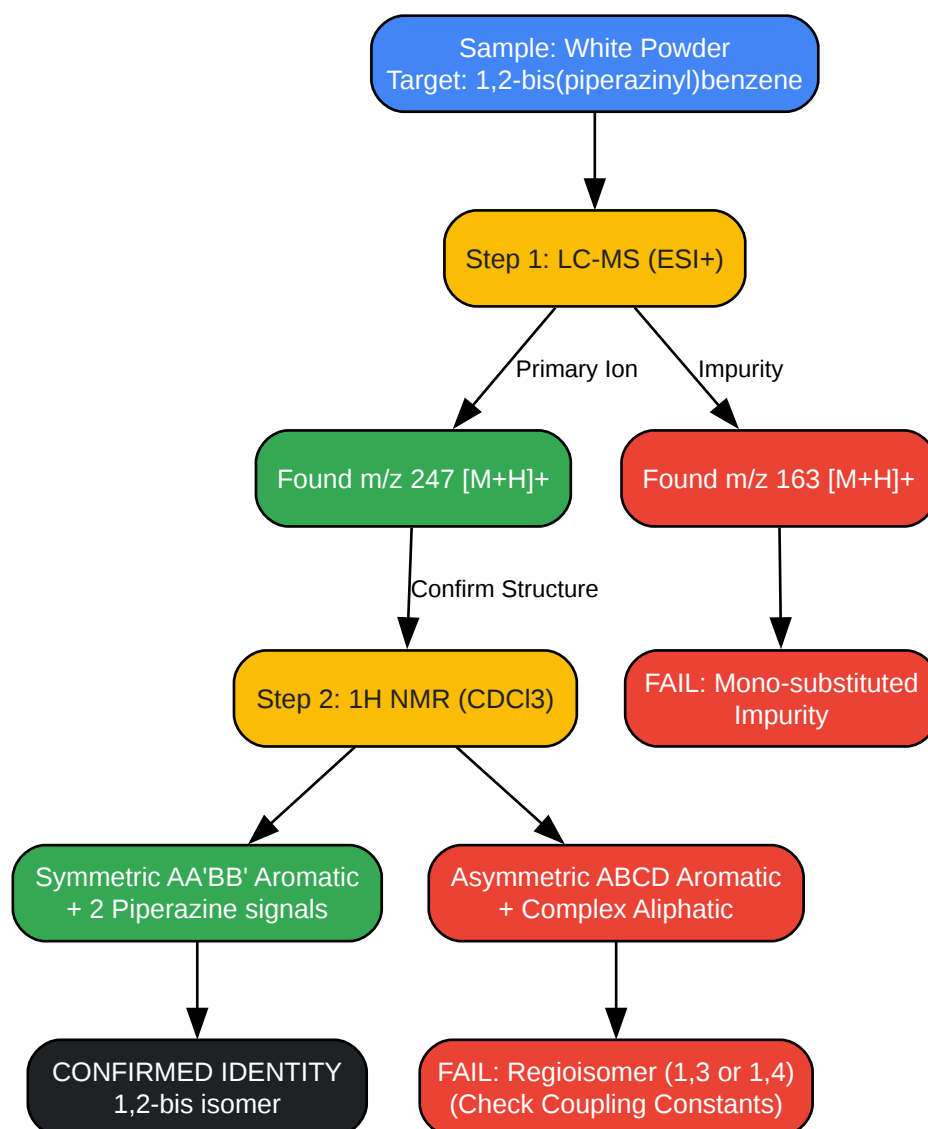
Gradient Table

Time (min)	% Mobile Phase B	Event
0.00	5%	Equilibration
1.00	5%	Hold
8.00	95%	Elution of hydrophobic impurities
10.00	95%	Wash
10.10	5%	Re-equilibration

Data Interpretation[3][7][9][10][11][12][13]

- Retention Time: The ortho-isomer typically elutes later than the mono-substituted impurity but earlier than the para-isomer due to the twisted, less planar conformation reducing interaction with the C18 stationary phase.
- Mass Spectrum Extraction: Extract the peak at RT ~4-6 min. Look for m/z 247.2.
- Purity Calculation: (Area of Target Peak / Total Area of all peaks) × 100.

Part 5: Structural Logic Diagram



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Caption: Analytical decision tree for validating the identity of 1,2-bis(piperazin-1-yl)benzene.

References

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